

# Mastering Sample Loading for Pevikon Block Electrophoresis: Application Notes and Protocols

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Pevikon*

Cat. No.: *B1216278*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Pevikon** block electrophoresis is a robust and versatile technique for the preparative separation of macromolecules such as proteins and nucleic acids. A critical step influencing the resolution and success of this method is the application of the sample to the **Pevikon** block. Proper sample loading ensures a uniform starting zone, leading to sharp, well-resolved bands. This document provides detailed application notes and protocols for various sample loading techniques in **Pevikon** block electrophoresis.

**Pevikon** C-870, a copolymer of polyvinyl chloride and polyvinyl acetate, serves as a solid yet porous support medium for electrophoresis. Its granular nature allows for the creation of a solid block that, when saturated with buffer, provides a platform for the separation of molecules based on their electrophoretic mobility.

## Core Concepts in Sample Application

The primary goal of sample application is to introduce the sample into the **Pevikon** block in a concentrated, narrow band at the origin. The choice of loading technique can impact the resolution, with improper loading leading to band broadening and poor separation. Key

considerations include the sample volume, concentration, and the nature of the molecules being separated.

## Sample Loading Techniques

There are three primary methods for sample application in **Pevikon** block electrophoresis:

- **Direct Pipetting into a Pre-formed Trench:** A narrow trench or a series of wells is created in the **Pevikon** block before sample application.
- **Application via an Impregnated Paper Strip:** The sample is first absorbed onto a filter paper strip, which is then inserted into a slit in the **Pevikon** block.
- **Mixing Sample Directly with **Pevikon** Slurry:** For some applications, the sample can be mixed with a small amount of **Pevikon** slurry and packed into a pre-formed slot.

The selection of the appropriate technique depends on factors such as sample volume, the need for a very sharp starting zone, and the potential for sample precipitation.

## Quantitative Comparison of Sample Loading Techniques

Technique	Typical Sample Volume	Starting Zone Sharpness	Risk of Sample Precipitation	Ease of Use
Direct Pipetting into Trench	50 $\mu$ L - 2 mL	Good to Excellent	Moderate	Easy
Impregnated Paper Strip	10 $\mu$ L - 500 $\mu$ L	Excellent	Low	Moderate
Mixing with Pevikon Slurry	100 $\mu$ L - 5 mL	Good	High	Difficult

## Experimental Protocols

### I. Preparation of the Pevikon Block

This protocol describes the general procedure for preparing a **Pevikon** C-870 block for electrophoresis.

#### Materials:

- **Pevikon** C-870 powder
- Electrophoresis buffer (e.g., Tris-HCl, phosphate buffer)
- Electrophoresis tank
- Glass plates and spacers (for casting the block)
- Spatula
- Vacuum flask and pump (optional, for de-aeration)

#### Procedure:

- Prepare the **Pevikon** Slurry: Weigh the desired amount of **Pevikon** C-870 powder. In a beaker, gradually add the electrophoresis buffer to the **Pevikon** powder while stirring continuously with a glass rod or spatula. Continue adding buffer until a thick, homogenous, and pourable slurry is formed. The exact ratio of **Pevikon** to buffer may need to be optimized depending on the desired block consistency.
- De-aerate the Slurry (Optional but Recommended): To remove trapped air bubbles that can interfere with the electrophoretic run, place the slurry in a vacuum flask and apply a gentle vacuum for 10-15 minutes, or until bubble formation ceases.
- Cast the Block: Assemble the glass plate mold with spacers to the desired thickness. Slowly pour the **Pevikon** slurry into the mold, avoiding the introduction of new air bubbles. Gently tap the mold to ensure the slurry settles evenly.
- Level the Surface: Use a straight edge or a large spatula to level the surface of the **Pevikon** block.
- Equilibrate the Block: Carefully place the casted block into the electrophoresis tank. Add electrophoresis buffer to the reservoirs and place buffer-soaked wicks (e.g., filter paper or cloth) to connect the block to the buffer in the reservoirs. Allow the block to equilibrate with

the buffer for at least one hour before sample application. This ensures uniform buffer saturation throughout the block.

## II. Sample Loading Protocol: Direct Pipetting into a Pre-formed Trench

This is the most common and straightforward method for loading liquid samples.

Materials:

- Prepared **Pevikon** block in electrophoresis tank
- Sample in a suitable buffer
- Micropipette and tips
- Trench former (e.g., a custom-made comb or a thin metal strip)

Procedure:

- **Create the Sample Trench:** After the **Pevikon** block has equilibrated, gently press a trench former into the block at the desired origin. The trench should be of uniform width and depth. Carefully remove the trench former, leaving a clean indentation.
- **Prepare the Sample:** Ensure the sample is in a buffer compatible with the electrophoresis buffer to avoid precipitation. The sample can be mixed with a dense, non-ionic substance like sucrose or glycerol (5-10% final concentration) to aid in its even application into the trench.
- **Load the Sample:** Using a micropipette, carefully and slowly dispense the sample into the bottom of the trench.<sup>[1]</sup> Avoid overflowing the trench and introducing air bubbles. For larger volumes, move the pipette tip along the length of the trench while dispensing.
- **Seal the Trench (Optional):** To ensure a very sharp starting zone, the trench can be backfilled with fresh **Pevikon** slurry after the sample has fully absorbed into the block.
- **Initiate Electrophoresis:** Proceed with the electrophoretic separation according to your established protocol.

### III. Sample Loading Protocol: Application via an Impregnated Paper Strip

This method is ideal for smaller sample volumes and for samples that may be prone to diffusion.


Materials:

- Prepared **Pevikon** block in electrophoresis tank
- Sample in a suitable buffer
- Filter paper (e.g., Whatman 3MM) cut into a strip of appropriate size
- Scalpel or a thin blade
- Forceps

Procedure:


- Prepare the Sample Strip: Cut a strip of filter paper that is slightly shorter than the width of the **Pevikon** block and has a width appropriate for the desired starting zone.
- Apply the Sample to the Strip: Using a micropipette, evenly apply the sample along the filter paper strip. Allow the sample to be fully absorbed by the paper.
- Create a Slit in the Block: With a clean scalpel or blade, make a narrow, straight slit across the width of the **Pevikon** block at the origin.
- Insert the Sample Strip: Using forceps, carefully insert the sample-impregnated paper strip into the slit. Ensure the strip is fully in contact with the **Pevikon** block.
- Initiate Electrophoresis: The electric field will carry the sample from the paper strip into the **Pevikon** block. The paper strip can be removed after the sample has fully migrated into the block (typically after 30-60 minutes), or it can be left in place for the duration of the run.

## Visualizations



[Click to download full resolution via product page](#)

Caption: Workflow for **Pevikon** Block Electrophoresis.



[Click to download full resolution via product page](#)

Caption: Comparison of Sample Loading Techniques.

## Troubleshooting Common Issues

- **Distorted Bands:** This can be caused by uneven sample loading, air bubbles in the sample application zone, or a non-uniform **Pevikon** block. Ensure the trench or slit is uniform and the sample is applied evenly.
- **Sample Precipitation at the Origin:** This may occur if the sample buffer is incompatible with the electrophoresis buffer or if the sample concentration is too high. Perform a small-scale compatibility test before loading the entire sample. Diluting the sample or adjusting the buffer composition may be necessary.
- **Poor Sample Entry into the Block:** This can happen if the **Pevikon** block is not properly equilibrated or if the contact between the sample applicator (paper strip) and the block is poor. Ensure thorough equilibration and good contact.

By carefully selecting and executing the appropriate sample loading technique, researchers can significantly improve the quality and reproducibility of their separations using **Pevikon**

block electrophoresis.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. What is the step-by-step process of gel electrophoresis? | Denagene [denagene.com]
- To cite this document: BenchChem. [Mastering Sample Loading for Pevikon Block Electrophoresis: Application Notes and Protocols]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1216278#sample-loading-techniques-for-pevikon-block-electrophoresis>]

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

#### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)